

Technical Guide on the Safety of 3-Bromo-2-isopropoxypyridine

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Compound of Interest

Compound Name: 3-Bromo-2-isopropoxypyridine

Cat. No.: B1291406

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Chemical Identification

Identifier	Value
Chemical Name	3-Bromo-2-isopropoxypyridine
Synonyms	3-bromo-2-propan-2-yloxyypyridine, Pyridine, 3-bromo-2-(1-methylethoxy)-
CAS Number	717843-55-5[1]
Molecular Formula	C ₈ H ₁₀ BrNO
Purity	≥95% (as per available supplier data)[2]

Hazard Identification and Classification

Based on available Safety Data Sheets, **3-Bromo-2-isopropoxypyridine** is classified as a hazardous substance. The GHS hazard statements indicate potential health risks upon exposure.

GHS Hazard Statement	Description
H315	Causes skin irritation. [2]
H319	Causes serious eye irritation. [2]
H335	May cause respiratory irritation. [2]

Precautionary Statements: Key precautionary measures include avoiding breathing dust/fumes/gas/mist/vapors/spray (P261), washing skin thoroughly after handling (P264), using only outdoors or in a well-ventilated area (P271), and wearing protective gloves, clothing, and eye/face protection (P280).[\[2\]](#)

Physical and Chemical Properties

Quantitative physical and chemical data for **3-Bromo-2-isopropoxypyridine** are largely unavailable in the reviewed safety documents.[\[1\]](#) The table below reflects this lack of data. For reference, properties of structurally similar compounds are provided to offer a general understanding, but these values are not representative of the target compound.

Property	3-Bromo-2-isopropoxypyridine	3-Bromo-2-methoxypyridine (CAS 13472-59-8)	3-Bromo-2-hydroxypyridine (CAS 13466-43-8) [3]
Physical State	No Data Available	Liquid	Solid
Boiling Point	No Data Available	No Data Available	No Data Available
Melting Point	No Data Available	No Data Available	179-183 °C
Flash Point	No Data Available	93.3 °C (closed cup)	Not Applicable
Density	No Data Available	1.5856 g/mL at 25 °C	No Data Available
Refractive Index	No Data Available	n _{20/D} 1.566	No Data Available

Toxicological and Ecological Data

Comprehensive toxicological and ecological studies for **3-Bromo-2-isopropoxypyridine** have not been reported in the available safety literature. All reviewed datasheets explicitly state "no data available" for these endpoints.

Toxicological Data

Endpoint	Result
Acute Toxicity (Oral)	No Data Available [1]
Acute Toxicity (Dermal)	No Data Available [1]
Acute Toxicity (Inhalation)	No Data Available [1]
Carcinogenicity	No Data Available
Mutagenicity	No Data Available
Teratogenicity	No Data Available

| Specific Target Organ Toxicity | May cause respiratory irritation.[\[2\]](#) |

Ecological Data

Endpoint	Result
Toxicity to Fish	No Data Available [1]
Toxicity to Daphnia	No Data Available [1]
Toxicity to Algae	No Data Available [1]
Persistence and Degradability	No Data Available [1]

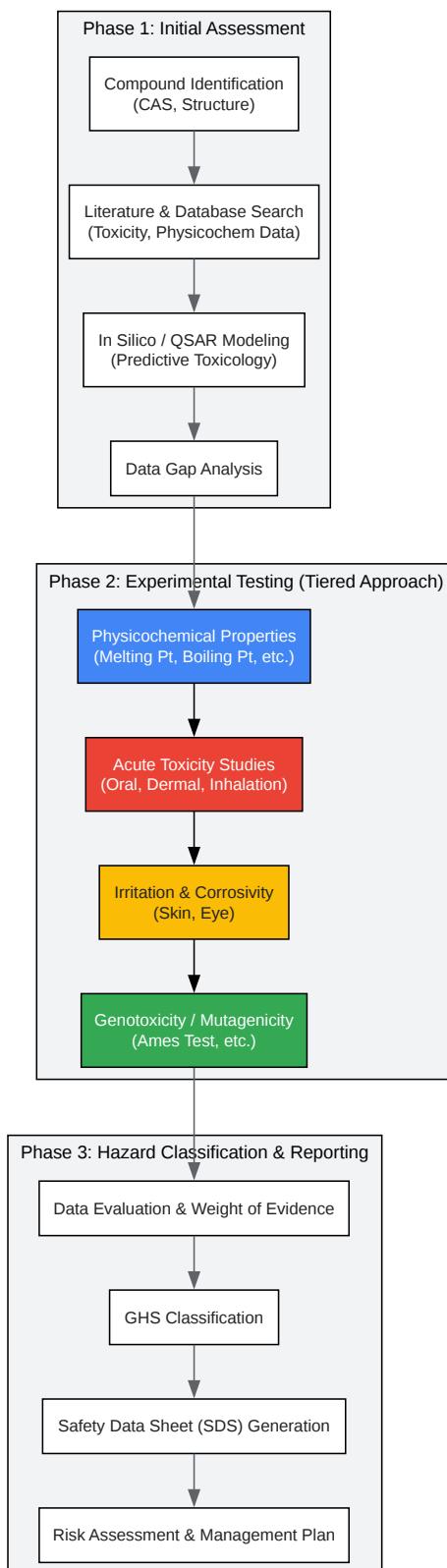
| Bioaccumulative Potential | No Data Available[\[1\]](#) |

General Experimental Methodologies for Safety Assessment

While specific experimental protocols for **3-Bromo-2-isopropoxypyridine** are not available, the data typically found in an SDS are generated using standardized testing guidelines, often from organizations like the Organisation for Economic Co-operation and Development (OECD).

- Acute Toxicity: Determined by studies such as OECD Test Guidelines 420, 423, or 425 (Oral), 402 (Dermal), and 403 (Inhalation). These protocols involve administering the substance to laboratory animals (typically rodents) to determine the dosage that causes mortality or significant toxic effects.
- Skin and Eye Irritation: Assessed using methods like OECD Test Guidelines 404 (Draize Rabbit Skin Irritation Test) and 405 (Draize Rabbit Eye Irritation Test). These involve applying the substance to the skin or eyes of animals to observe for redness, swelling, and other signs of irritation. In vitro alternatives are increasingly used.
- Physical Properties: Properties like melting point, boiling point, and flash point are determined using standardized physical chemistry methods, such as those described by ASTM International or the OECD Test Guideline 102 (Melting Point) and 103 (Boiling Point).

The workflow for a comprehensive chemical safety assessment is a multi-stage process, as illustrated in the diagram below.

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Caption: Generalized workflow for chemical safety assessment.

Handling, Storage, and Personal Protection

Engineering Controls:

- Handle in a well-ventilated place, such as a fume hood, to minimize exposure to vapors or mists.[\[2\]](#)
- Ensure adequate ventilation is present in storage and handling areas.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)
- Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.[\[2\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[\[1\]](#)

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid and Fire-Fighting Measures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice.[\[2\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Combustion may produce toxic fumes, including nitrogen oxides (NO_x) and hydrogen bromide (HBr).[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

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